

PIK-293: A Comparative Analysis of PI3K Inhibition

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Compound of Interest

Compound Name: PIK-293
CAS No.: 900185-01-5
Cat. No.: B610106

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the phosphoinositide 3-kinase (PI3K) inhibitor, **PIK-293**. While specific experimental IC₅₀ values for **PIK-293** in various cancer cell lines are not widely available in the public domain, this document summarizes its biochemical potency against PI3K isoforms and provides context through data on its analogue, IC87114. Detailed experimental methodologies for typical cell viability assays and an overview of the PI3K signaling pathway are also included to support researchers in their investigations.

Biochemical Potency of PIK-293

PIK-293 is a potent inhibitor of the p110 δ isoform of PI3K, demonstrating significant selectivity over other Class I PI3K isoforms.^[1] The half-maximal inhibitory concentration (IC₅₀) values against the different isoforms are summarized in the table below.

PI3K Isoform	IC50 (µM)
p110δ	0.24
p110β	10
p110γ	25
p110α	100

Data sourced from MedchemExpress and Selleck Chemicals.[1]

Comparative Cellular Activity of IC87114 (Analogue of PIK-293)

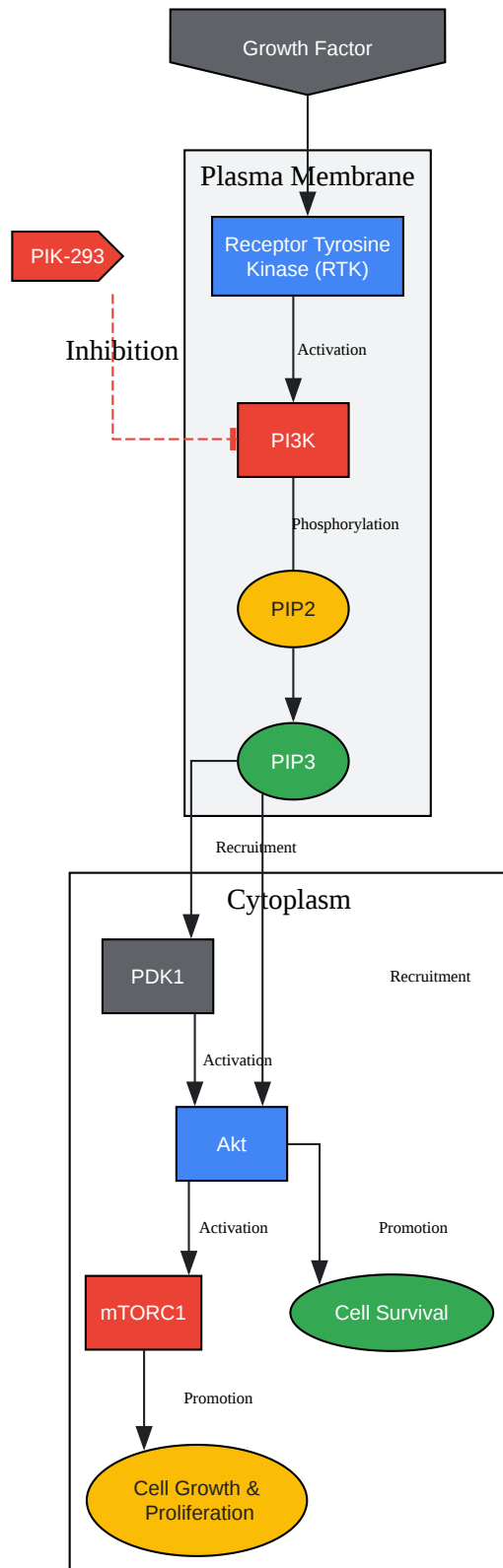
Direct IC50 values for **PIK-293** in specific cancer cell lines such as U87MG (glioblastoma), PC3 (prostate cancer), and HCT116 (colon cancer) are not readily available in published literature. However, data for its analogue, IC87114, which shares a similar quinazolinone purine core, is available in some cancer cell lines. It is important to note that while analogous, the potency and selectivity of IC87114 may differ from **PIK-293**.

Cell Line	Cancer Type	IC50 (µM)
A549	Lung Cancer	> 10
COLO 205	Colon Cancer	> 10

Data for IC87114 sourced from MedchemExpress.[2]

The PI3K/Akt Signaling Pathway

PIK-293 exerts its effects by inhibiting the PI3K enzyme, a critical component of the PI3K/Akt signaling pathway. This pathway is a key regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism. Its dysregulation is a common feature in many cancers.



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